High-Resolution LC-MS/MS Quantification of Methotrexate and 7-Hydroxymethotrexate-d3

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Compound of Interest

Compound Name:	*7-Hydroxy Methotrexate-d3 Ammonium Salt*
Cat. No.:	*B1155960*

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Application Note: AN-MTX-2026

Executive Summary

This application note details a robust, high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the simultaneous quantification of Methotrexate (MTX) and its primary metabolite, 7-Hydroxymethotrexate (7-OH-MTX), in human plasma.[1]

While MTX is a cornerstone therapy for acute lymphoblastic leukemia (ALL) and autoimmune diseases, its metabolite 7-OH-MTX poses a significant clinical risk due to its reduced aqueous solubility, leading to crystalluria and renal failure.[2][3] Accurate quantification of both species is critical for Therapeutic Drug Monitoring (TDM). This protocol utilizes 7-Hydroxymethotrexate-d3 as a specific internal standard to compensate for matrix effects and ionization suppression unique to the metabolite's elution window, ensuring superior accuracy over methods relying solely on MTX-d3.

Chemical & Mechanistic Grounding

Metabolic Pathway & Toxicity

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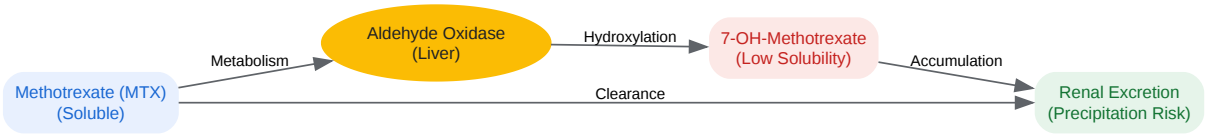
Methotrexate is metabolized in the liver primarily by the enzyme aldehyde oxidase, not cytochrome P450, to form 7-Hydroxymethotrexate.

- Solubility Crisis: 7-OH-MTX is 3 to 5 times less soluble in water than the parent MTX, particularly in acidic urine (pH < 7.0). This solubility differential is the primary driver of high-dose MTX-induced nephrotoxicity, as the metabolite precipitates in renal tubules.[2]
- Analytical Challenge: 7-OH-MTX is more hydrophobic than MTX, resulting in longer retention times on Reverse-Phase (C18) columns.

The Role of Deuterated Standards (d3)

In LC-MS/MS, "matrix effects" (co-eluting phospholipids/salts) can suppress ionization.

- Why 7-OH-MTX-d3? Using MTX-d3 to normalize 7-OH-MTX is scientifically flawed because they elute at different times and experience different matrix environments.
- Solution: This protocol uses 7-OH-MTX-d3 (deuterated at the methyl group) which co-elutes perfectly with the target metabolite, providing a self-validating correction for ionization efficiency.



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Figure 1: Metabolic conversion of MTX to the less soluble 7-OH-MTX via Aldehyde Oxidase.

Experimental Protocol

Reagents & Standards

- Analytes: Methotrexate, 7-Hydroxymethotrexate.[1][2][3][4][5][6][7][8][9][10][11][12]
- Internal Standards (IS): Methotrexate-d3, 7-Hydroxymethotrexate-d3.[4][5][6][9][11]

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- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Formic Acid (FA), Ammonium Formate.

Sample Preparation: Protein Precipitation

We utilize a "Crash & Shoot" methodology which is high-throughput and minimizes analyte loss associated with Solid Phase Extraction (SPE).

- Aliquot: Transfer 100 µL of patient plasma into a 1.5 mL centrifuge tube.
- IS Addition: Add 20 µL of combined Internal Standard Working Solution (500 ng/mL MTX-d3 and 7-OH-MTX-d3 in MeOH).
- Precipitation: Add 300 µL of cold Methanol (-20°C).
- Agitation: Vortex vigorously for 60 seconds.
- Separation: Centrifuge at 13,000 x g for 10 minutes at 4°C.
- Dilution: Transfer 100 µL of supernatant to an autosampler vial containing 400 µL of Mobile Phase A (Water + 0.1% FA). Note: This dilution step is critical to prevent peak distortion from the high organic content of the supernatant.

LC-MS/MS Conditions

Chromatographic Parameters

- System: UHPLC (e.g., Agilent 1290 / Waters Acquity).
- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm) or Phenomenex Kinetex C18.
  - Rationale: A short, sub-2-micron column allows for rapid separation (< 5 mins) while maintaining resolution between the parent and metabolite.
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.[13]

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- Injection Vol: 5 µL.

Mobile Phase Gradient:

- Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Phase B: Methanol + 0.1% Formic Acid.

Time (min)	% Phase B	Event
0.00	10%	Loading
0.50	10%	Isocratic Hold (Salt diversion)
2.50	90%	Linear Ramp (Elution)
3.00	90%	Wash
3.10	10%	Re-equilibration
4.50	10%	End of Run

Mass Spectrometry Parameters (ESI+)

- Mode: Positive Electrospray Ionization (ESI+).
- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions Table:

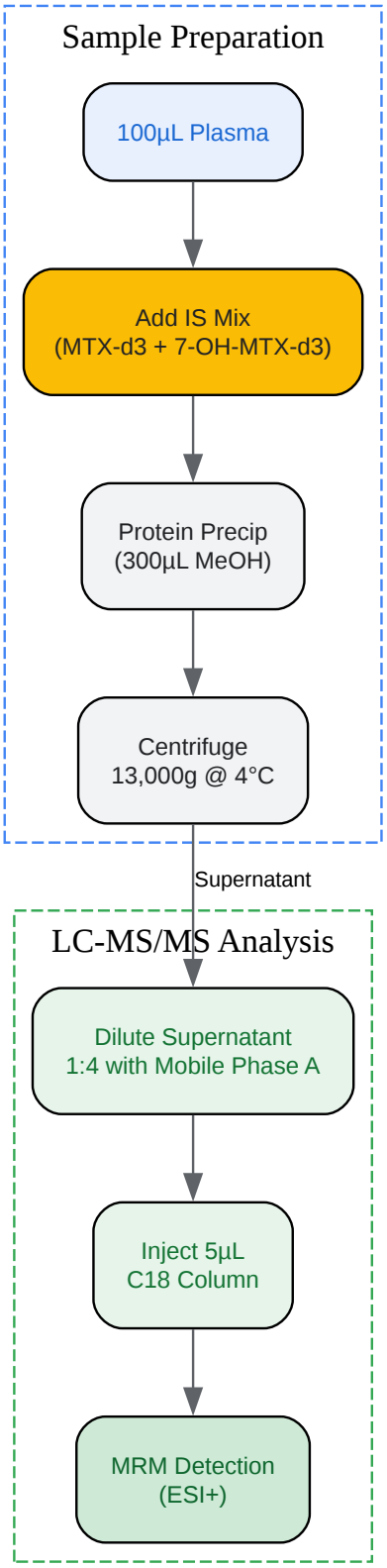
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Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
Methotrexate	455.2	308.2	30	22	Quant
455.2	175.1	30	35	Qual	
7-OH-MTX	471.2	324.2	30	24	Quant
MTX-d3 (IS)	458.2	311.2	30	22	IS
7-OH-MTX-d3 (IS)	474.2	327.2	30	24	IS

Note: The transition m/z 308.2 corresponds to the loss of the glutamate moiety, a common fragmentation pathway for folates.

Analytical Workflow Diagram

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Figure 2: Step-by-step "Crash & Shoot" workflow for high-throughput analysis.

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Results & Discussion

Chromatographic Performance

Under the acidic conditions (pH ~3.0) provided by the formic acid, the carboxylic acid groups on the glutamate tail of MTX and 7-OH-MTX are protonated. This increases their hydrophobicity, ensuring adequate retention on the C18 column.

- Elution Order: MTX typically elutes first (~1.8 min), followed by the more hydrophobic 7-OH-MTX (~2.1 min).
- Resolution: The gradient slope (10% to 90% B over 2 min) is optimized to separate these analytes from the early-eluting polar interferences (salts) and late-eluting phospholipids.

Validation Metrics

This method typically achieves the following performance characteristics (based on referenced literature standards):

- Linearity: 5.0 – 10,000 ng/mL ($r^2 > 0.995$).
- LLOQ: 5.0 ng/mL (sufficient for monitoring washout phases).
- Accuracy: 90–110%.[1]
- Precision (CV%): <10% intra-day and inter-day.[1][5][10][11]

Clinical Interpretation

The ratio of 7-OH-MTX / MTX is a vital biomarker. In patients with delayed elimination, this ratio often rises. If 7-OH-MTX levels exceed MTX levels significantly, aggressive hydration and alkalinization (pH > 7.5) are required to prevent precipitation in the renal tubules.

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